

2,3,6-Trifluorobenzaldehyde safety and handling precautions

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Compound of Interest

Compound Name: 2,3,6-Trifluorobenzaldehyde

Cat. No.: B035312

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An In-Depth Technical Guide to the Safety and Handling of **2,3,6-Trifluorobenzaldehyde**

This guide provides comprehensive safety and handling information for **2,3,6-Trifluorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

2,3,6-Trifluorobenzaldehyde is classified as a hazardous substance requiring careful handling. It is a combustible liquid that can cause significant irritation and is harmful if exposure occurs through various routes.^{[1][2][3]} The primary health hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]}

Globally Harmonized System (GHS) Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3][4]

Signal Word: Warning[1][2][3]

Hazard Pictograms:

(Represents Irritant/Skin Sensitizer/Acute Toxicity/etc.)

Physical and Chemical Properties

While specific data for **2,3,6-Trifluorobenzaldehyde** can be limited, the properties of structurally similar fluorinated benzaldehydes provide critical safety information.

Property	Value	Notes / Source Compound
Physical State	Liquid[5]	-
Appearance	Light orange[5]	-
Odor	Pungent[5]	-
Molecular Formula	C ₇ H ₃ F ₃ O[2]	-
Molecular Weight	160.09 g/mol [2][4]	-
Boiling Point	83 - 86 °C / 181.4 - 186.8 °F @ 30 mmHg[5]	Data for 3-(Trifluoromethyl)benzaldehyde
Flash Point	68 °C / 154.4 °F[5]	Data for 3-(Trifluoromethyl)benzaldehyde
Specific Gravity	1.300[5]	Data for 3-(Trifluoromethyl)benzaldehyde
Vapor Density	6.00[5]	Data for 3-(Trifluoromethyl)benzaldehyde

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate personal protective equipment are mandatory to minimize exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][8]

Personal Protective Equipment (PPE) Summary

Protection Type	Specification
Eye/Face	Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles if there is a splash risk.[9]
Skin	A laboratory coat must be worn and fully buttoned.[9] For tasks with higher exposure risk, a chemical-resistant apron or coveralls should be used.[9]
Hand	Chemical-resistant gloves (e.g., Nitrile or Neoprene) are required.[9] Always inspect gloves for integrity before use.
Respiratory	Not typically required if work is performed in a properly functioning chemical fume hood.[7] If vapors or mists are generated outside of a hood, a NIOSH-approved vapor respirator should be used.

Safe Handling and Storage Protocol

Handling:

- Avoid breathing vapors or mists.[5][10]
- Avoid contact with skin, eyes, and clothing.[5][9][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5][10]
- Use spark-proof tools and take precautionary measures against static discharge.[1][7]
- Wash hands and any exposed skin thoroughly after handling.[1][2][9]
- Do not eat, drink, or smoke in the handling area.[9][11]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][5][10]
- Keep the container tightly closed to prevent exposure to air and moisture.[1][2][5]
- Store locked up.[2][11]
- Incompatible materials include strong oxidizing agents, reducing agents, acids, and bases.[5][7][8]

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration. Get medical attention if you feel unwell.[1][10]
Skin Contact	Take off immediately all contaminated clothing.[12] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][10] Get medical attention if skin irritation occurs.[2]
Eye Contact	Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][10] Get immediate medical advice/attention.
Ingestion	Do NOT induce vomiting.[1][10] Clean mouth with water and get medical attention.[13] Never give anything by mouth to an unconscious person.[5]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[5\]](#)[\[14\]](#)
- Hazards: It is a combustible liquid.[\[1\]](#)[\[5\]](#) Thermal decomposition can release irritating gases and vapors, including carbon oxides and hydrogen fluoride.[\[1\]](#)[\[12\]](#)[\[14\]](#) Containers may explode when heated.[\[8\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[15\]](#)

Accidental Release:

- Evacuate: Evacuate unnecessary personnel from the area.[\[14\]](#)
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Containment: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[7\]](#)[\[16\]](#)
- Decontamination: Clean the spill area thoroughly. Wash and decontaminate all protective clothing before reuse.[\[6\]](#)

Experimental Protocol: Standard Operating Procedure (SOP) for Laboratory Use

This protocol outlines the standard procedure for safely handling **2,3,6-Trifluorobenzaldehyde** in a research laboratory setting.

1.0 Purpose To define the safe handling, use, and storage procedures for **2,3,6-Trifluorobenzaldehyde** to minimize risk to personnel and the environment.

2.0 Scope This SOP applies to all laboratory personnel who handle **2,3,6-Trifluorobenzaldehyde**.

3.0 Required Equipment and Materials

- Chemical Fume Hood
- Chemical Safety Goggles and Face Shield
- Nitrile or Neoprene Gloves
- Chemical-resistant Lab Coat
- Eyewash Station and Safety Shower
- **2,3,6-Trifluorobenzaldehyde**
- Inert absorbent material (spill kit)
- Labeled waste container

4.0 Procedure

- Pre-Handling Review:
 - Review this Safety and Handling Guide and the manufacturer's Safety Data Sheet (SDS).
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Locate the nearest eyewash station, safety shower, and fire extinguisher.
 - Don all required PPE (goggles, face shield, gloves, lab coat).
- Handling the Chemical:
 - Conduct all manipulations of **2,3,6-Trifluorobenzaldehyde** inside the chemical fume hood.
 - Ground containers when transferring the liquid to prevent static discharge.

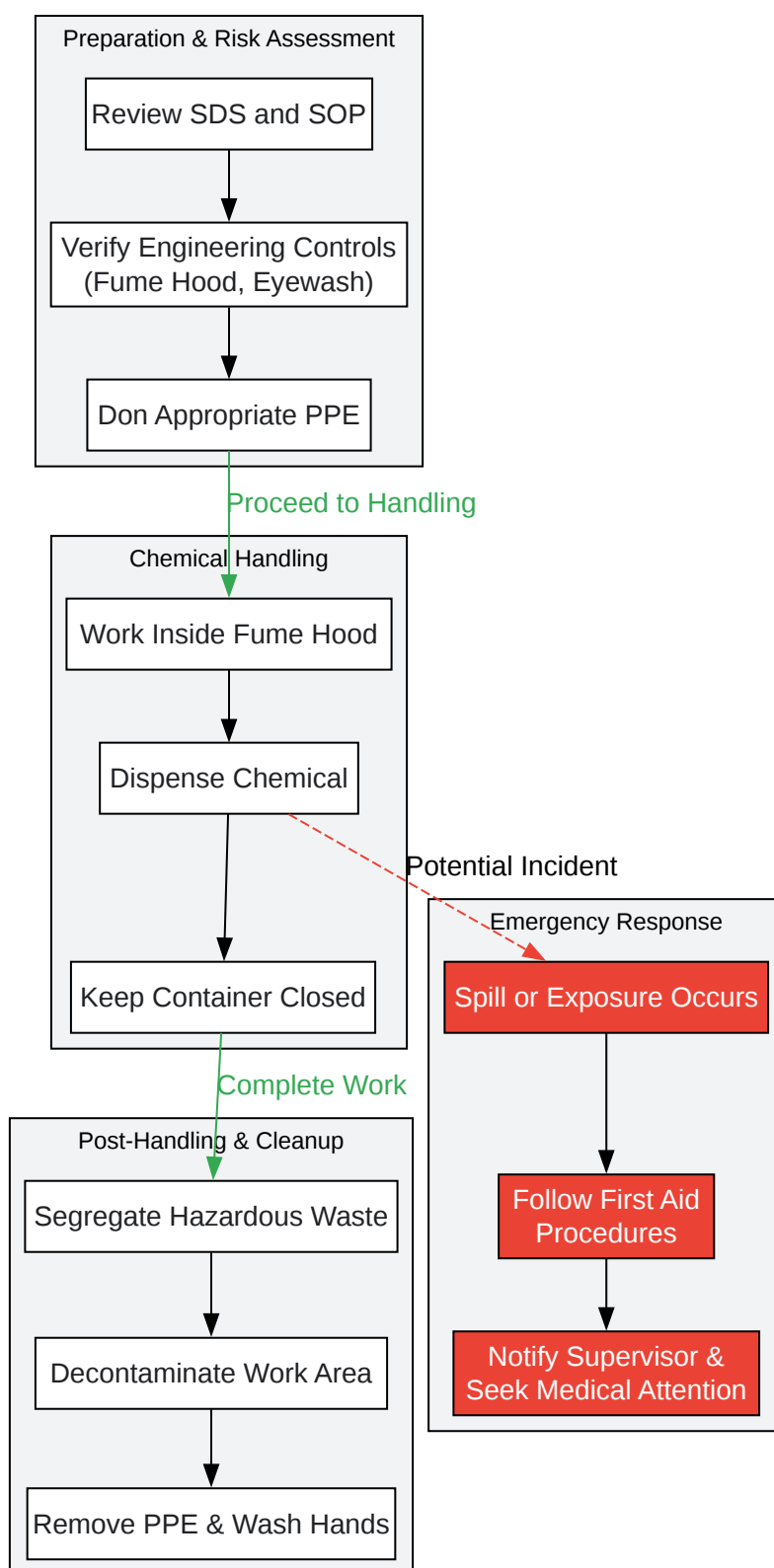
- Carefully measure and dispense the required amount, avoiding splashes.
- Keep the container tightly closed when not in use.
- Post-Handling:
 - Dispose of any contaminated materials (e.g., pipette tips, wipes) in a designated, labeled hazardous waste container.
 - Wipe down the work surface within the fume hood.
 - Remove contaminated gloves and dispose of them properly.
 - Wash hands thoroughly with soap and water.

5.0 Waste Disposal

- Dispose of unused **2,3,6-Trifluorobenzaldehyde** and contaminated materials as hazardous waste in accordance with institutional, local, and national regulations.^{[2][11]} Do not pour down the drain.

Safety and Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2,3,6-Trifluorobenzaldehyde**.



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Caption: Workflow for Safe Handling of **2,3,6-Trifluorobenzaldehyde**.

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